

Diethyl Chlorothiophosphate (CAS 2524-04-1): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Diethyl chlorothiophosphate

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Abstract

This technical guide provides an in-depth overview of **Diethyl chlorothiophosphate** (CAS 2524-04-1), an organophosphorus compound of significant interest in various chemical and biological fields. This document consolidates essential information on its physicochemical properties, synthesis, toxicological profile, and primary applications. Detailed experimental methodologies for its utilization in organic synthesis and its mechanism of action as a cholinesterase inhibitor are presented. All quantitative data are summarized in structured tables for ease of reference, and key processes are visualized through diagrams to facilitate a comprehensive understanding for researchers, scientists, and professionals in drug development.

Introduction

Diethyl chlorothiophosphate, with the chemical formula $C_4H_{10}ClO_2PS$, is a colorless to light yellow liquid characterized by a distinct odor.^{[1][2]} It is a key intermediate in the chemical industry, primarily utilized in the synthesis of a wide range of organophosphate pesticides, most notably Chlorpyrifos and Flupyrazofos.^{[1][3]} Its utility also extends to applications as an additive in oils and gasoline and as a flame retardant.^{[1][4]} The biological activity of **Diethyl chlorothiophosphate** is predominantly defined by its toxicity, functioning as a potent inhibitor of acetylcholinesterase, an enzyme critical for nerve function.^[5] This guide aims to provide a

detailed technical resource on **Diethyl chlorothiophosphate**, covering its fundamental properties, synthesis, biological mechanism, and practical applications.

Physicochemical and Toxicological Properties

A thorough understanding of the physicochemical and toxicological properties of **Diethyl chlorothiophosphate** is paramount for its safe handling and effective application in research and industrial settings.

Physicochemical Data

The key physicochemical properties of **Diethyl chlorothiophosphate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄ H ₁₀ ClO ₂ PS	[6]
Molecular Weight	188.61 g/mol	[7][8]
CAS Number	2524-04-1	[8]
Appearance	Colorless to light yellow or amber liquid with a disagreeable odor.	[1][2][3]
Melting Point	-75 °C	[1][4]
Boiling Point	96 °C; 50 - 52 °C / 1 mmHg	[4][8]
Density	1.2 g/mL at 25 °C	[1][4]
Vapor Pressure	1.4 mm Hg at 50 °C	[1][4]
Refractive Index	n _{20/D} 1.472	[1][4][8]
Water Solubility	Insoluble, hydrolyzes in water.	[1][4]
Solubility in Other Solvents	Soluble in most organic solvents.	[1][4]
Flash Point	>230 °F (>110 °C)	[1][4]

Toxicological Data

Diethyl chlorothiophosphate is classified as a highly toxic compound. Its primary mechanism of toxicity is the inhibition of acetylcholinesterase.[5] The acute toxicity data is presented in the following table.

Route of Exposure	Species	Value	Reference
Oral LD50	Rat	1340 mg/kg	[1]
Oral LD50	Mouse	800 mg/kg	[9]
Oral LD50	Rabbit	900 mg/kg	[9]
Inhalation LC50	Rat	20 ppm/4H	[9][10]
Inhalation LC50	Mouse	725 mg/m ³ /2H	[9]
Dermal LDLo	Rabbit	200 mg/kg	[10]

Health Hazards:

- Inhalation: May be fatal if inhaled. Causes chemical burns to the respiratory tract.[9]
- Skin Contact: Harmful if absorbed through the skin. Causes skin burns.[9]
- Eye Contact: Causes severe eye burns.[9]
- Ingestion: Harmful if swallowed.[9]

Synthesis and Experimental Protocols

Diethyl chlorothiophosphate is a crucial intermediate in the synthesis of various organophosphorus compounds.

General Synthesis of Diethyl chlorothiophosphate

A common method for the preparation of O,O-**diethyl chlorothiophosphate** involves a multi-step process. Initially, phosphorus pentasulfide is reacted with absolute ethyl alcohol to produce O,O-diethyl dithiophosphate. This intermediate is then reacted with a specific quantity

of chlorine gas. A catalyst is subsequently added to facilitate a post-chlorination reaction, yielding the crude **Diethyl chlorothiophosphate** product. The final high-purity product is obtained through distillation.[5]

Experimental Protocol: Synthesis of Chlorpyrifos from Diethyl chlorothiophosphate

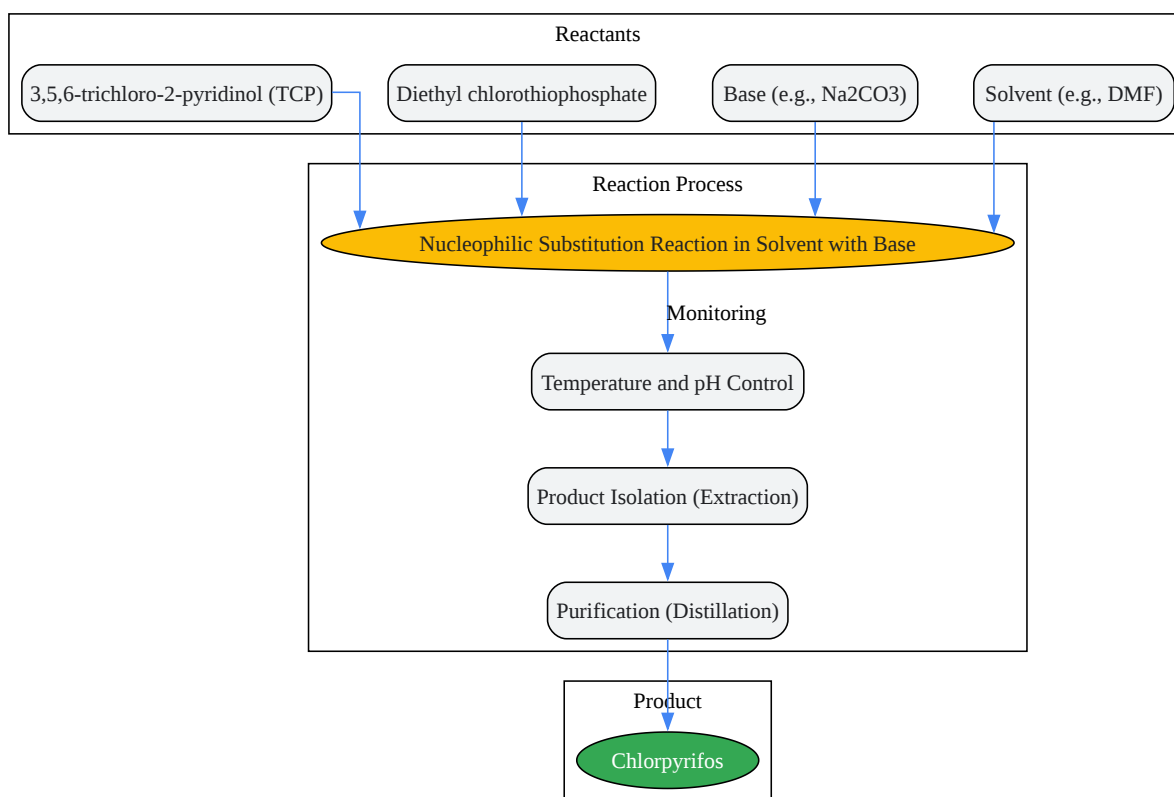
This protocol outlines a common laboratory-scale synthesis of the insecticide Chlorpyrifos, demonstrating a key application of **Diethyl chlorothiophosphate**.

Materials:

- 3,5,6-trichloro-2-pyridinol (TCP)
- **O,O-diethyl chlorothiophosphate**
- A suitable base (e.g., sodium carbonate)
- A suitable solvent (e.g., dimethylformamide)

Procedure:

- Under basic conditions, 3,5,6-trichloro-2-pyridinol (TCP) is reacted with O,O-diethyl phosphorochloridothioate in a solvent such as dimethylformamide.[11]
- In a typical procedure, 3,5,6-trichloropyridine-2-sodium alkoxide is prepared first and then reacted with **Diethyl chlorothiophosphate**. [12][13]
- The reaction mixture is stirred at a controlled temperature (e.g., 42 °C, then raised to 58 °C) for a specified duration to ensure the completion of the reaction.[12]
- The pH of the reaction is monitored and adjusted as necessary.[12]
- Upon completion, the product is isolated through extraction and purified by methods such as distillation under reduced pressure to yield Chlorpyrifos.[12]



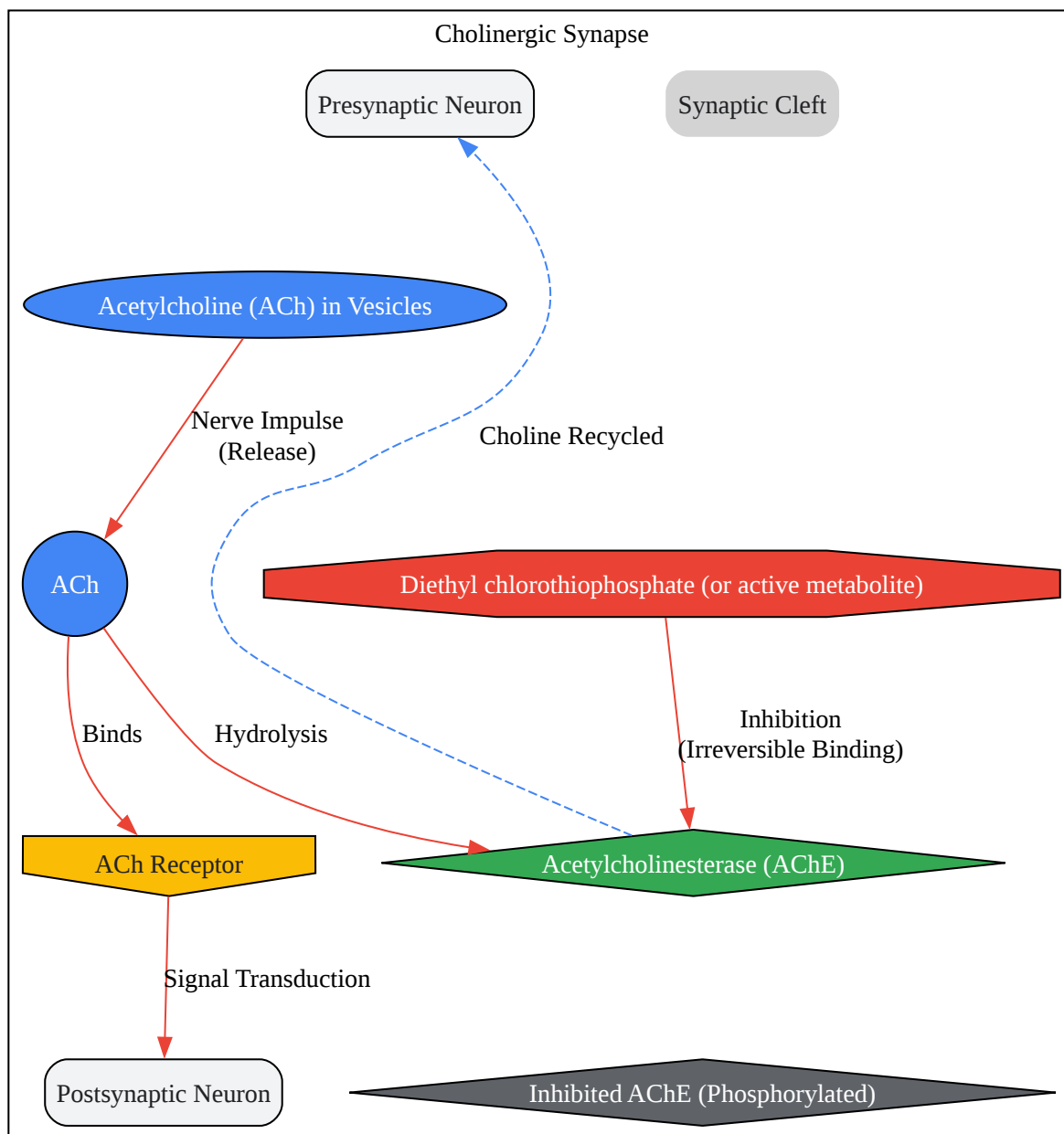
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Caption: Synthesis workflow for Chlorpyrifos from **Diethyl chlorothiophosphate**.

Mechanism of Action: Acetylcholinesterase Inhibition

The primary biological effect of **Diethyl chlorothiophosphate** and its derivatives, such as the active metabolite of chlorpyrifos (chlorpyrifos-oxon), is the inhibition of the enzyme acetylcholinesterase (AChE).[14][15] AChE is crucial for the termination of nerve impulses in cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh).[10][14]

The inhibition of AChE by organophosphates is an irreversible process. The phosphorus atom of the inhibitor forms a stable covalent bond with the serine residue in the active site of the enzyme.[16] This phosphorylation inactivates the enzyme, leading to an accumulation of acetylcholine in the synaptic cleft.[14] The excess acetylcholine results in continuous stimulation of postsynaptic receptors, leading to hyperstimulation of the nervous system and ultimately causing the toxic effects observed in insects and other organisms.[14][17]



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Caption: Acetylcholinesterase inhibition by **Diethyl chlorothiophosphate**.

Analytical Methods

The analysis of **Diethyl chlorothiophosphate** is typically performed using chromatographic techniques coupled with sensitive detectors.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of **Diethyl chlorothiophosphate**. The compound is volatile and can be readily analyzed by GC. A mass spectrometer detector provides high selectivity and allows for structural confirmation.^[18]

Typical GC-MS Protocol Outline:

- **Sample Preparation:** The sample containing **Diethyl chlorothiophosphate** is dissolved in a suitable organic solvent.
- **Injection:** A small volume of the prepared sample is injected into the GC.
- **Separation:** The sample is vaporized and carried by an inert gas through a capillary column. The separation is based on the compound's boiling point and affinity for the stationary phase.
- **Detection:** As the compound elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum is a unique fingerprint of the molecule.
- **Quantification:** Quantification can be achieved by comparing the peak area of the analyte to that of a known standard.

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and confirmation of **Diethyl chlorothiophosphate**.

- **¹H NMR (Proton Nuclear Magnetic Resonance):** The ¹H NMR spectrum of **Diethyl chlorothiophosphate** shows characteristic signals for the ethyl groups.^[9]
- **Mass Spectrometry (MS):** The mass spectrum provides information about the molecular weight and fragmentation pattern of the molecule, aiding in its identification.^[9]

Safety, Handling, and Disposal

Due to its high toxicity and corrosive nature, strict safety precautions must be observed when handling **Diethyl chlorothiophosphate**.

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, gloves, and eye/face protection. A NIOSH/MSHA-approved respirator should be used if there is a risk of inhalation.[9]
- **Handling:** Use only in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Do not breathe vapor or mist.[9]
- **Storage:** Store in a cool, dry, well-ventilated area away from sources of ignition. Keep the container tightly closed. Store in a corrosives area.[9]
- **Spills:** In case of a spill, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a suitable container for disposal.[9]
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. This compound may be classified as a hazardous waste.[9]

Conclusion

Diethyl chlorothiophosphate (CAS 2524-04-1) is a chemical intermediate with significant industrial importance, particularly in the agrochemical sector. Its utility is, however, paralleled by its high toxicity, which necessitates stringent safety protocols during its handling and use. This technical guide has provided a comprehensive overview of its properties, synthesis, mechanism of action, and analytical methods to serve as a valuable resource for professionals in research and development. A deep understanding of this compound's chemistry and toxicology is essential for its responsible application and for the development of safer and more effective chemical products.

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References

- 1. Diethyl chlorothiophosphate | CAS#:2524-04-1 | Chemsrsc [chemsrc.com]
- 2. Diethyl Chlorothiophosphate | 2524-04-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. Diethyl chlorophosphate | C₄H₁₀ClO₃P | CID 13139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cas 2524-04-1,Diethyl chlorothiophosphate | lookchem [lookchem.com]
- 5. CN102584892A - Method for preparing O, O-diethyl chlorothiophosphate - Google Patents [patents.google.com]
- 6. ORGANIC SPECTROSCOPY INTERNATIONAL: Diethyl Chlorophosphate [orgspectroscopyint.blogspot.com]
- 7. O,O-diethyl phosphorochloridothioate | C₄H₁₀ClO₂PS | CID 17305 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. chemimpex.com [chemimpex.com]
- 9. Diethyl chlorothiophosphate(2524-04-1) 1H NMR [m.chemicalbook.com]
- 10. Physiology, Acetylcholinesterase - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. atsdr.cdc.gov [atsdr.cdc.gov]
- 12. CN102532195A - Method for synthesis of chlorpyrifos - Google Patents [patents.google.com]
- 13. CN103030667A - Method for preparing chlorpyrifos by using alcohol solvent - Google Patents [patents.google.com]
- 14. Acetylcholinesterase Inhibitors: Pharmacology and Toxicology - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Chlorpyrifos - Wikipedia [en.wikipedia.org]
- 16. Crystal structures of acetylcholinesterase in complex with organophosphorus compounds suggest that the acyl pocket modulates the aging reaction by precluding the formation of the trigonal bipyramidal transition state - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. youtube.com [youtube.com]
- 18. researchgate.net [researchgate.net]
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